

Application Notes and Protocols: threo-Ifenprodil Hemitartrate Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: *threo-Ifenprodil hemitartrate*

Cat. No.: *B15616709*

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Introduction

threo-Ifenprodil hemitartrate is a selective antagonist of the GluN2B subunit of the N-methyl-D-aspartate (NMDA) receptor, a key player in excitatory synaptic transmission in the central nervous system.[1][2][3] It also exhibits activity as a σ receptor agonist.[2][3] Accurate and consistent preparation of stock solutions is critical for reliable experimental outcomes in neuroscience research and drug discovery. These application notes provide detailed protocols for the preparation and storage of **threo-Ifenprodil hemitartrate** stock solutions to ensure their stability and efficacy.

Physicochemical Properties and Solubility

threo-Ifenprodil hemitartrate is supplied as a crystalline solid.[4] Understanding its solubility in various solvents is fundamental to preparing appropriate stock solutions for in vitro and in vivo studies.

Table 1: Solubility of **threo-Ifenprodil Hemitartrate** in Common Solvents

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	~30 - 100 mg/mL[4][5]	~100 mM[6][7]	Use fresh, anhydrous DMSO as moisture can reduce solubility. [5]
Ethanol	~30 mg/mL[4]	Not specified	---
Dimethylformamide (DMF)	~50 mg/mL[4]	Not specified	---
Water	~4 - 6 mg/mL	~10 - 15 mM[1][6][7]	Gentle warming may be required to fully dissolve.[1]
PBS (pH 7.2)	~1 mg/mL[4]	Not specified	---

Note: The molecular weight of **threo-Ifenprodil hemitartrate** is approximately 400.49 g/mol . [1][6][7] Batch-specific molecular weights may vary, so it is recommended to refer to the certificate of analysis.

Experimental Protocols

Preparation of a High-Concentration Stock Solution in an Organic Solvent (e.g., DMSO)

This protocol describes the preparation of a 100 mM stock solution of **threo-Ifenprodil hemitartrate** in DMSO.

Materials:

- **threo-Ifenprodil hemitartrate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated pipette
- Vortex mixer

Procedure:

- Determine the required mass: Calculate the mass of **threo-Ifenprodil hemitartrate** needed to prepare the desired volume and concentration of the stock solution. For example, to prepare 1 mL of a 100 mM stock solution (MW: 400.49 g/mol), you would need 40.05 mg of the compound.
- Weigh the compound: Carefully weigh the calculated amount of **threo-Ifenprodil hemitartrate** powder and place it in a sterile microcentrifuge tube.
- Add the solvent: Add the appropriate volume of anhydrous DMSO to the tube.
- Dissolve the compound: Vortex the solution until the compound is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.

Preparation of an Aqueous Stock Solution

This protocol outlines the preparation of a 10 mM stock solution in water.

Materials:

- **threo-Ifenprodil hemitartrate** powder
- Nuclease-free water
- Sterile conical tube or vial
- Calibrated pipette
- Vortex mixer
- Water bath (optional)

Procedure:

- Determine the required mass: For 1 mL of a 10 mM aqueous stock solution, weigh out 4.005 mg of **threo-Ifenprodil hemitartrate**.
- Add the solvent: Add the desired volume of nuclease-free water to the tube containing the powder.
- Dissolve the compound: Vortex the solution thoroughly. Gentle warming may be necessary to achieve complete dissolution.[\[1\]](#)
- Use immediately: It is highly recommended to prepare and use aqueous solutions on the same day.[\[1\]](#)[\[4\]](#)

Storage and Stability

Proper storage is crucial to maintain the integrity of **threo-Ifenprodil hemitartrate** and its solutions.

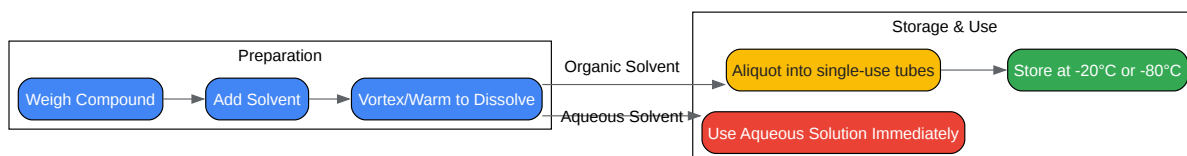
Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	≥ 4 years [4]	Some suppliers suggest storage at room temperature. [1] [3] [7] [8] Always refer to the manufacturer's instructions.
Organic Stock Solutions	-20°C or -80°C	Up to 1 month at -20°C [1] [5] , up to 1 year at -80°C [5]	Aliquot to avoid repeated freeze-thaw cycles.
Aqueous Solutions	4°C or -20°C	Not recommended for more than one day. [4]	Prepare fresh before each experiment for optimal results.

Visualized Workflows and Pathways

Workflow for Stock Solution Preparation and Storage

The following diagram illustrates the general workflow for preparing and storing **threo-Ifenprodil hemitartrate** stock solutions.

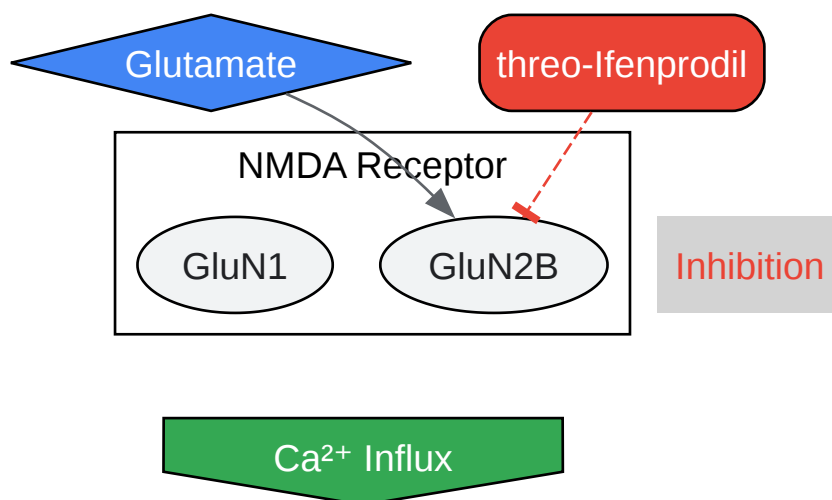


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Caption: Workflow for **threo-Ifenprodil hemitartrate** stock solution preparation.

Simplified Signaling Pathway of NMDA Receptor Inhibition by Ifenprodil

threo-Ifenprodil acts as an antagonist at the NMDA receptor, specifically targeting the GluN2B subunit. The following diagram depicts a simplified representation of this interaction.



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Caption: Inhibition of NMDA receptor by threo-Ifenprodil.

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